

GSK-364735 potassium stock solution preparation and storage

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Compound of Interest

Compound Name: GSK-364735 potassium

Cat. No.: B15567731

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Application Notes and Protocols for GSK-364735 Potassium

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK-364735 is a potent and selective inhibitor of HIV-1 integrase, a critical enzyme for the replication of the human immunodeficiency virus (HIV).^[1] By blocking the strand transfer step of viral DNA integration into the host genome, GSK-364735 effectively halts the viral life cycle.^[2]^[1] The potassium salt of GSK-364735 is often used in research settings. This document provides detailed protocols for the preparation and storage of **GSK-364735 potassium** stock solutions to ensure consistent and reliable experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **GSK-364735 potassium** is provided in the table below.

Property	Value
Chemical Name	1,5-Naphthyridine-3-carboxamide, 7-((4-fluorophenyl)methyl)-1,2-dihydro-4-hydroxy-N-(2-hydroxyethyl)-1-methyl-2-oxo-, potassium salt (1:1)
Synonyms	GSK364735 potassium, S/GSK-364735 potassium
CAS Number	912672-93-6
Molecular Formula	C ₁₉ H ₁₇ FKN ₃ O ₄
Molecular Weight	409.46 g/mol
Appearance	Solid powder

Solubility and Storage

Proper solubility and storage are critical for maintaining the stability and activity of **GSK-364735 potassium**.

Parameter	Recommendation
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage of Solid Compound	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.
Storage of Stock Solution	Short-term (days to weeks): 0 - 4°C. Long-term (months): -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM GSK-364735 Potassium Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK-364735 potassium** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro assays.

Materials:

- **GSK-364735 potassium** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- (Optional) Sonicator

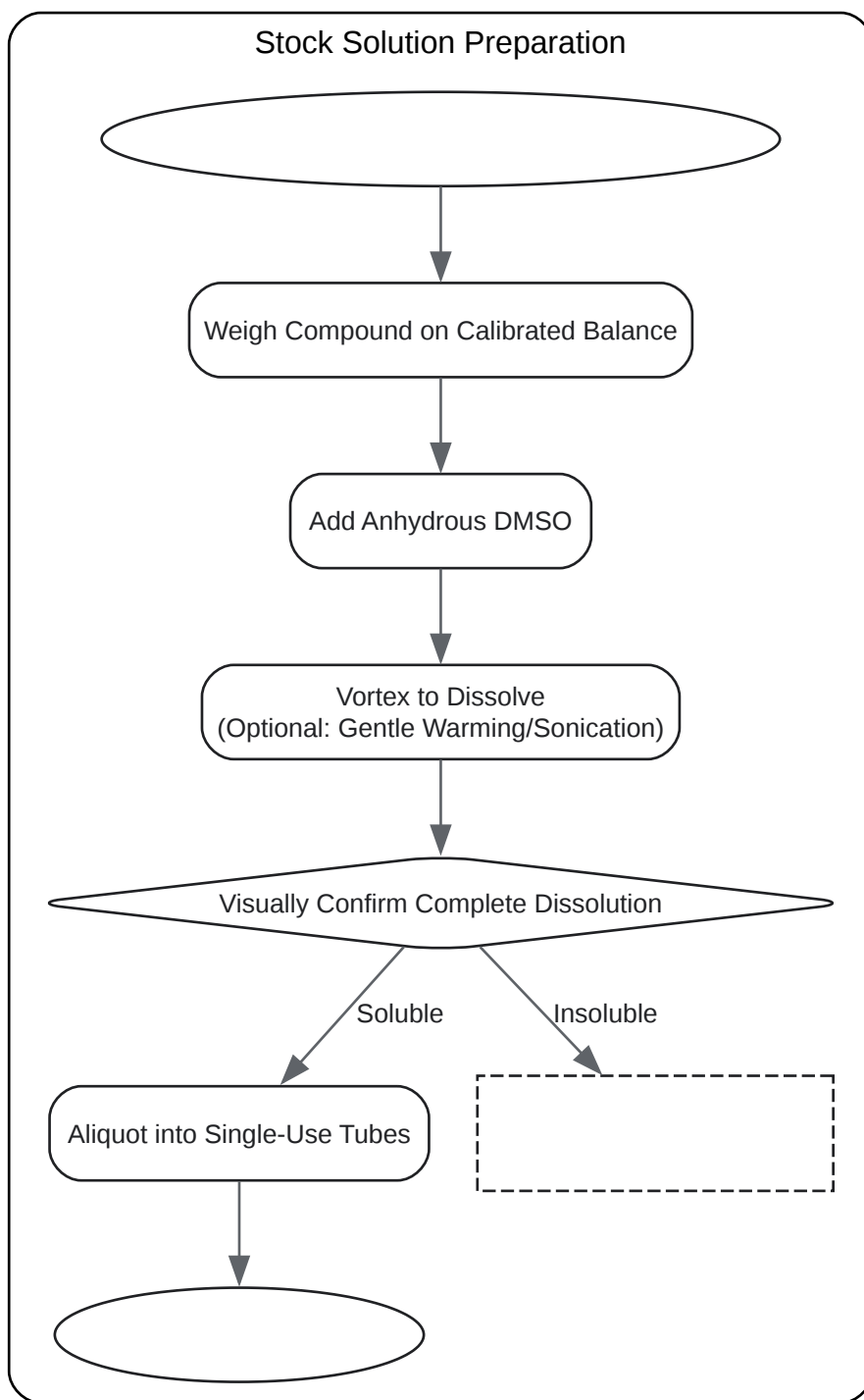
Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **GSK-364735 potassium** to room temperature to prevent condensation of moisture on the compound.
- **Weighing the Compound:** Carefully weigh out the desired amount of **GSK-364735 potassium** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need to weigh 4.095 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 409.46 \text{ g/mol} = 4.095 \text{ mg}$
- **Dissolution:**
 - Add the weighed **GSK-364735 potassium** to a sterile microcentrifuge tube or vial.

- Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear. If precipitation is observed, gentle warming in a water bath (not exceeding 37°C) or brief sonication may be used to aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage (up to a few weeks), 4°C is acceptable.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **GSK-364735 potassium** stock solution.



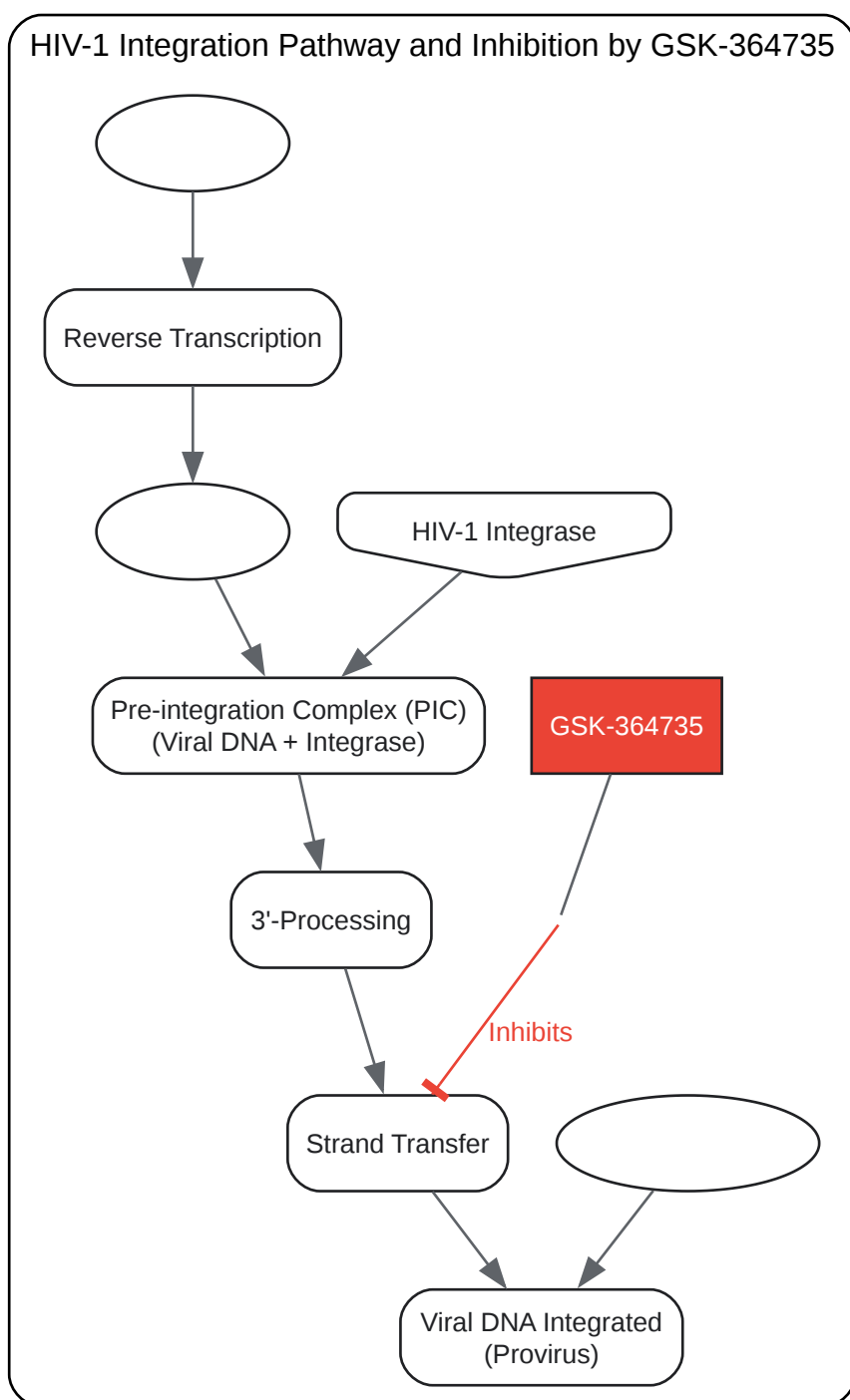
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Caption: Workflow for **GSK-364735 Potassium** Stock Solution Preparation.

Mechanism of Action: Inhibition of HIV-1 Integrase

GSK-364735 targets the HIV-1 integrase enzyme, which catalyzes the insertion of the viral DNA into the host cell's genome. This process involves two main steps: 3'-processing and strand transfer. GSK-364735 is a strand transfer inhibitor.^[2]^[1] It binds to the active site of the integrase-viral DNA complex, chelating the essential metal ions and preventing the strand transfer reaction.^[2]

The diagram below illustrates the HIV-1 integration process and the point of inhibition by GSK-364735.



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Caption: HIV-1 Integration Pathway and Inhibition by GSK-364735.

Conclusion

The protocols and information provided in this document are intended to guide researchers in the proper preparation and storage of **GSK-364735 potassium** stock solutions. Adherence to these guidelines will help ensure the integrity of the compound and the reproducibility of experimental results in the study of HIV-1 and other relevant research areas.

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